

Dimyristolein: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dimyristolein*

Cat. No.: *B15548706*

[Get Quote](#)

Introduction

Dimyristolein, a member of the diacylglycerol (DAG) family, is a lipid molecule composed of a glycerol backbone esterified with two myristoleic acid chains. As with other diacylglycerols, it is of significant interest to researchers in cellular biology and drug development due to its potential role as a second messenger in signal transduction pathways. This technical guide provides a comprehensive overview of the available information on **Dimyristolein**, including its chemical properties, structure, and its place within the broader context of diacylglycerol signaling.

Chemical and Physical Properties

A summary of the key quantitative data for **Dimyristolein** is presented below.

Property	Value	Source
CAS Number	372516-89-7	[1][2]
Molecular Formula	C31H56O5	[1]
Molecular Weight	508.77 g/mol	[1]
Appearance	Colorless liquid	[1]
Isomer	1,3-Dimyristolein	[1]
Fatty Acid Component	Myristoleic acid (C14:1, Δ9 Cis)	[1][2]

Chemical Structure

Dimyristolein is a diacylglycerol that contains the monounsaturated 14-carbon fatty acid, Myristoleic acid.[2] The most commonly referenced isomer is 1,3-**Dimyristolein**, where the myristoleic acid chains are attached to the first and third carbons of the glycerol backbone.

Structure of 1,3-**Dimyristolein**:

Experimental Protocols: General Synthesis of Diacylglycerols

While a specific, detailed experimental protocol for the synthesis of **Dimyristolein** is not readily available in the provided search results, a general approach for the synthesis of diacylglycerols can be described. The synthesis of specific diacylglycerol isomers like 1,3-**Dimyristolein** typically involves protecting group chemistry to ensure the acylation occurs at the desired positions on the glycerol backbone.

A common strategy involves the following conceptual steps:

- **Protection of Glycerol:** Start with a glycerol derivative where one hydroxyl group is protected. For the synthesis of a 1,3-diacylglycerol, the 2-hydroxyl group would be protected.
- **Acylation:** The unprotected hydroxyl groups (at positions 1 and 3) are then esterified with myristoleic acid. This is typically achieved by reacting the protected glycerol with myristoleoyl

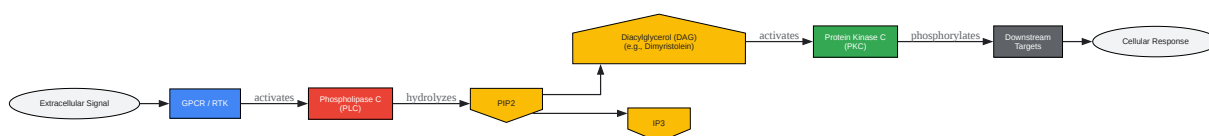
chloride or by using a coupling agent.

- Deprotection: The protecting group at the 2-position is removed to yield the final 1,3-**Dimyristolein** product.
- Purification: The final product is purified from the reaction mixture, often using chromatographic techniques such as column chromatography, to isolate the desired diacylglycerol.

Role in Cellular Signaling: The Diacylglycerol (DAG) Pathway

Diacylglycerols are critical second messengers in a variety of cellular signaling pathways. Although direct studies on **Dimyristolein**'s signaling roles are not detailed in the provided search results, its structural class points to its likely involvement in pathways such as the one mediated by Protein Kinase C (PKC).

This pathway is typically initiated by the activation of a G-protein coupled receptor (GPCR) or a receptor tyrosine kinase (RTK). This leads to the activation of Phospholipase C (PLC), which then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol trisphosphate (IP₃) and diacylglycerol (DAG). While IP₃ diffuses into the cytoplasm to trigger the release of calcium from the endoplasmic reticulum, DAG remains in the plasma membrane. There, it recruits and activates members of the Protein Kinase C (PKC) family, which in turn phosphorylate a multitude of downstream protein targets, leading to a variety of cellular responses, including cell proliferation, differentiation, and apoptosis.



[Click to download full resolution via product page](#)

Caption: The Diacylglycerol (DAG) and Protein Kinase C (PKC) signaling pathway.

Applications in Drug Development

The central role of diacylglycerol signaling pathways in cellular regulation makes them attractive targets for drug discovery and development.[3][4] Modulation of these pathways can have profound effects on cellular processes implicated in diseases such as cancer, inflammatory disorders, and cardiovascular disease. While specific applications of **Dimyristolein** in drug development are not yet well-documented, the broader class of diacylglycerols and their signaling machinery are actively being investigated.

Areas of interest for drug development include:

- **PKC Isoform-Specific Modulators:** Developing drugs that can selectively activate or inhibit specific isoforms of PKC to achieve a targeted therapeutic effect with fewer side effects.
- **Enzyme Inhibitors:** Targeting enzymes involved in the synthesis or degradation of diacylglycerols to modulate the levels of this second messenger.
- **Lipid-Based Drug Delivery:** Utilizing the lipophilic nature of molecules like **Dimyristolein** in the design of lipid-based drug delivery systems, such as liposomes or nanoparticles, to improve the solubility and bioavailability of therapeutic agents.

Conclusion

Dimyristolein is a specific diacylglycerol with defined chemical properties. While detailed experimental data and specific biological roles are still emerging, its structural classification firmly places it within the important class of diacylglycerol second messengers. For researchers and drug development professionals, understanding the general principles of diacylglycerol synthesis and signaling is crucial for contextualizing the potential significance of individual lipid species like **Dimyristolein** and for exploring new therapeutic avenues. Further research is needed to elucidate the unique biological functions and therapeutic potential of **Dimyristolein**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. alfa-chemistry.com \[alfa-chemistry.com\]](#)
- [2. CheMondis Marketplace \[chemondis.com\]](#)
- [3. Applications of machine learning in drug discovery and development - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Microfluidics for Drug Discovery and Development: From Target Selection to Product Lifecycle Management - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Dimyristolein: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15548706/docs#dimyristolein-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15548706/docs#dimyristolein-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)